

Application Notes: Staining of Polyamide Fibers with Acid Blue 260

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Compound of Interest

Compound Name: Acid blue 260

CAS No.: 62168-86-9

Cat. No.: B15622319

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Introduction

Acid Blue 260 is an anionic dye suitable for dyeing protein and polyamide fibers such as wool, silk, and nylon.[1][2] The staining mechanism relies on the interaction between the anionic sulfonate groups of the dye and the protonated amino end groups of the polyamide fibers under acidic conditions.[2][3] This interaction, primarily through ionic bonding, along with hydrogen bonds and van der Waals forces, results in strong dye fixation.[2] The control of pH and temperature is crucial for achieving uniform and efficient dyeing.[3] These notes provide a detailed protocol for staining polyamide fibers with **Acid Blue 260** for research and analytical purposes.

Mechanism of Staining

Polyamide fibers, such as nylon, possess terminal amino (-NH₂) and carboxyl (-COOH) groups.[2] In an acidic dye bath, the amino groups are protonated, creating cationic sites (-NH₃⁺). The anionic **Acid Blue 260** dye molecules then bind to these sites through electrostatic attraction. The strength of this bond contributes to the fastness properties of the dyed fibers.

The overall dyeing efficiency is influenced by the dyeing temperature, pH of the dyebath, and the concentration of the dye.[3]

Quantitative Data Summary

The following table summarizes the color fastness properties of **Acid Blue 260** (Erionyl Blue A-R) on nylon fabric at different standard staining depths. The grading is based on a scale where 5 indicates excellent fastness and 1 indicates poor fastness.

Fastness Test	Standard Staining Depth: 1/12	Standard Staining Depth: 1/3	Standard Staining Depth: 1/1
Soaping (50°C)			
Discoloration	4-5	4-5	4-5
Nylon Stain	2-3	3-4	3-4
Wool Stain	4	4-5	4-5
Cotton Stain	5	5	5
Alkali Perspiration			
Discoloration	4-5	5	5
Nylon Stain	3-4	5	5
Viscose Stain	4	4-5	4-5
Sun Exposure			
Discoloration	5	5-6	6
Nylon Stain	4	5	5
Viscose Stain	5	5	5

Data adapted from color fastness tests for Erionyl Blue A-R on nylon.[1]

Experimental Protocol: Staining of Polyamide Fibers

Materials:

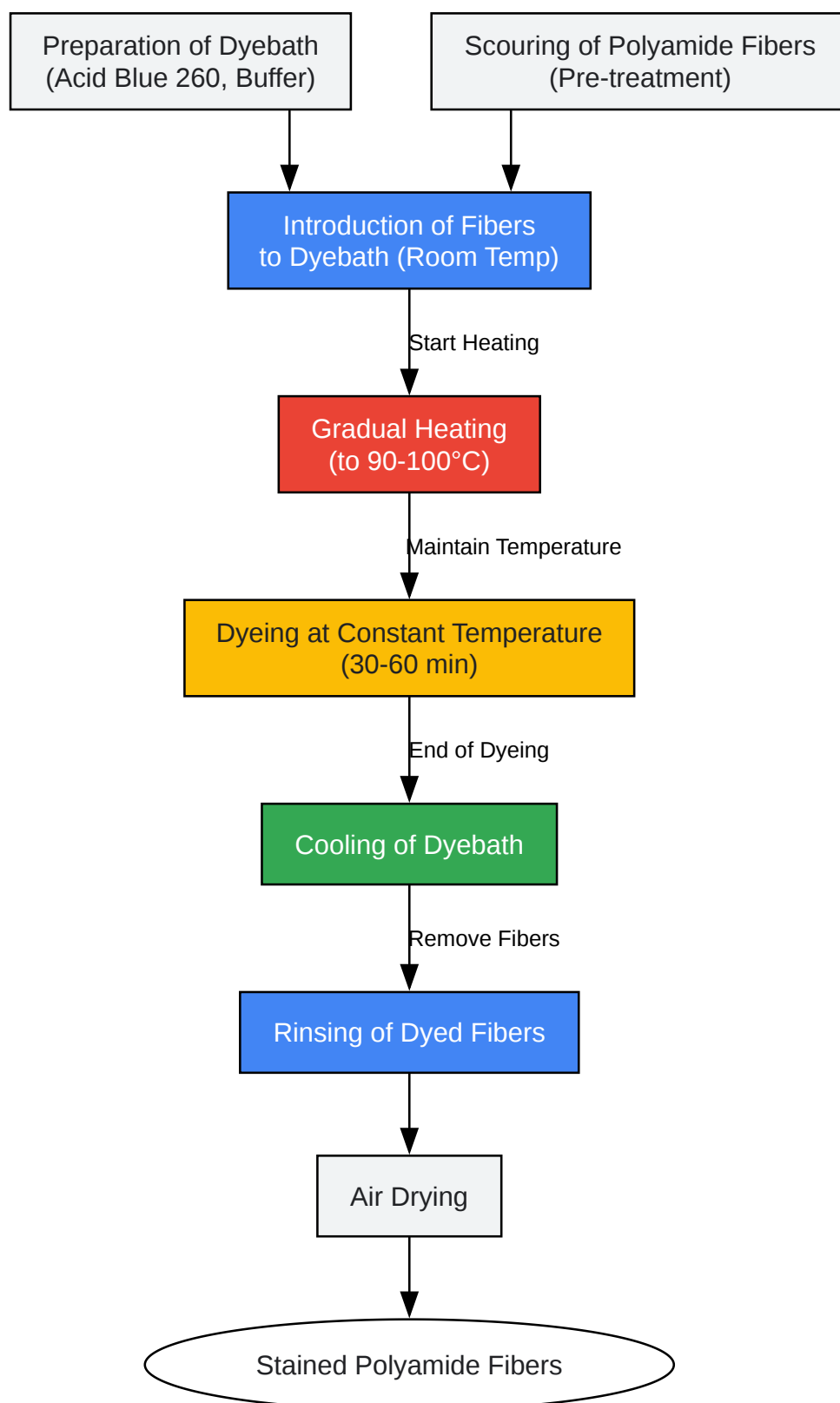
- Polyamide 6 or 6,6 fabric samples
- **Acid Blue 260** dye (C.I. **Acid Blue 260**)
- Acetic acid (or another suitable acid for pH adjustment)
- Sodium acetate (for buffer preparation)
- Distilled or deionized water
- Beakers
- Heating plate with magnetic stirrer
- Graduated cylinders
- pH meter
- Forceps
- Glass stirring rod

Procedure:

- Preparation of the Dyebath:
 - Prepare a stock solution of **Acid Blue 260** (e.g., 1% w/v) in distilled water.
 - In a beaker, prepare the dyebath by diluting the stock solution to the desired concentration (e.g., 0.1% to 2.0% on weight of fiber, owf).
 - Adjust the pH of the dyebath to a weakly acidic range (pH 4.5-5.5) using an acetic acid/sodium acetate buffer.^[4]
- Scouring of Polyamide Fibers (Pre-treatment):
 - Before dyeing, it is essential to clean the polyamide fibers to remove any impurities or finishes.

- Wash the fabric samples in a solution containing a non-ionic detergent at 60-70°C for 15-20 minutes.
- Rinse the samples thoroughly with warm and then cold distilled water.
- Allow the fabric to air dry or use a low-temperature oven.
- Dyeing Process:
 - Introduce the scoured and wetted polyamide fabric sample into the dyebath at room temperature.
 - Slowly raise the temperature of the dyebath to 90-100°C over a period of 30-45 minutes while stirring continuously.[5]
 - Maintain the dyeing temperature for 30-60 minutes to allow for dye penetration and fixation.[5]
 - After the dyeing period, turn off the heat and allow the dyebath to cool down gradually.
- Rinsing and Drying:
 - Once the dyebath has cooled to about 50-60°C, remove the dyed fabric sample with forceps.
 - Rinse the sample under running cold water to remove any unfixed dye from the surface.
 - Continue rinsing until the water runs clear.
 - Squeeze out the excess water and allow the stained fabric to air dry at room temperature.

Experimental Workflow



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Caption: Workflow for **Acid Blue 260** staining of polyamide fibers.

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